

# Navigating the Maze: A Guide to Proper MSTP Waste Disposal

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For researchers, scientists, and drug development professionals, meticulous adherence to waste disposal protocols is not just a matter of compliance, but a cornerstone of laboratory safety and operational integrity. This guide provides essential, step-by-step procedures for the proper disposal of waste generated in a Medical Scientist Training Program (MSTP) or similar biomedical research environment. Following these guidelines will ensure a safe laboratory environment, protect personnel from hazardous materials, and maintain regulatory compliance.

## **Essential Safety and Logistical Information**

Proper disposal begins with the correct identification and segregation of waste streams. Each category of waste has specific handling and disposal requirements to minimize risk and environmental impact.

## Waste Stream Identification and Segregation: A Step-by-Step Guide

- Identify the Waste Type at the Point of Generation: Before discarding any item, determine its category:
  - General Laboratory Waste: Non-hazardous materials, such as paper towels, packaging, and office waste.
  - Biohazardous (Infectious) Waste: Materials contaminated with biological agents, including cultures, stocks, human or animal tissues, and items saturated with blood or other



potentially infectious materials (OPIM).

- Sharps Waste: Any item that can puncture or cut skin, including needles, scalpels, slides, and broken glass.
- Chemical Waste: Unused, expired, or waste chemicals, including solvents, reagents, and cleaning agents. This category is further divided into hazardous and non-hazardous chemical waste.
- Radioactive Waste: Any material contaminated with radioactive isotopes. (Note: This guide focuses on non-radioactive waste streams. Radioactive waste requires specialized handling and disposal protocols not covered here.)
- Utilize Designated, Color-Coded Containers: Segregate waste immediately into appropriately labeled, color-coded containers. This is a critical step to prevent cross-contamination and ensure proper downstream handling.
  - Red or Orange Biohazard Bags: For solid biohazardous waste.
  - Puncture-Resistant Sharps Containers: For all sharps waste. These are typically red.
  - Clearly Labeled, Compatible Containers for Chemical Waste: The container material must be compatible with the chemical it holds. Labels should clearly state "Hazardous Waste" and identify the contents.
  - Black or Clear Bags for General Waste.
- Proper Container Management:
  - Do not overfill waste containers. Bags should be no more than three-quarters full. Sharps containers should be closed when they are three-quarters full.
  - Keep all waste containers closed when not in use.
  - Store waste in a designated accumulation area away from general traffic.
- Decontamination of Biohazardous Waste:



- Autoclaving (Steam Sterilization): The preferred method for decontaminating most biohazardous waste.
- Chemical Disinfection: For liquid biohazardous waste, an appropriate disinfectant (e.g., a fresh 10% bleach solution) should be used with a sufficient contact time before disposal.

#### · Final Disposal:

- Once decontaminated, autoclaved biohazardous waste can often be disposed of as general waste, depending on institutional and local regulations. The biohazard symbol should be defaced or covered.
- Chemical waste must be disposed of through a licensed hazardous waste vendor.
- Full sharps containers are collected by a licensed medical waste disposal company.

## **Quantitative Data on Laboratory Waste**

The following table summarizes key quantitative data related to laboratory waste generation and disposal costs. These figures can vary significantly based on the type of research, institutional practices, and geographic location.



Metric	Value	Source/Notes
Waste Generation		
Average Daily Solid Biomedical Waste per Laboratory	4.9 ± 3.13 kg/day	Based on a study of medical laboratories.[1][2][3]
- Infectious Waste Component	3.86 ± 2.66 kg/day	
- Sharps Waste Component	1.10 ± 0.853 kg/day	
Disposal Costs		
Autoclaving Cost per kg	\$0.14 - \$0.33	
Incineration Cost per kg	\$0.27 - \$1.66	Significantly higher due to air pollution control requirements.
Chemical Waste Disposal Costs (per kg)		
- Combustible Liquid (Bulk)	\$2	
- Flammable Liquid (Bulk)	\$3	<del></del>
- Corrosive & Poison (Lab Pack)	\$26	
- Flammable Solid (Lab Pack)	\$23	<del></del>
Consumable Costs		<del></del>
Biohazard Waste Bags (10 Gallon, Box of 50)	~	
	17.09(17.09(	
	0.34/bag)	
	~	
Biohazard Waste Bags (20-25 Gallon, Box of 50)	25.79(25.79(	
Canon, Box of Soj	0.52/bag)	



## Experimental Protocol: Autoclave Sterilization of Solid Biohazardous Waste

This protocol outlines the standard operating procedure for the decontamination of solid biohazardous waste using an autoclave.

Objective: To render solid biohazardous waste non-infectious through steam sterilization.

#### Materials:

- Autoclavable biohazard bags
- Puncture-resistant secondary container (autoclavable)
- Autoclave tape
- Chemical integrator strips
- Personal Protective Equipment (PPE): heat-resistant gloves, safety glasses, lab coat

#### Methodology:

- Preparation of Waste:
  - Collect solid biohazardous waste in an autoclavable biohazard bag. Do not place sharps in these bags.
  - Ensure the bag is no more than three-quarters full to allow for steam penetration.
  - Add approximately 100-200 ml of water to the bag to facilitate steam generation.
  - Loosely close the bag, leaving a small opening for steam to enter. Do not seal it tightly, as this could cause the bag to rupture.
  - Place a strip of autoclave tape on the outside of the bag.
  - Place the bag in a durable, leak-proof, and autoclavable secondary container.



#### · Loading the Autoclave:

- Place the secondary container with the biohazard bag inside the autoclave.
- If processing multiple bags, ensure there is adequate space between them for steam circulation.
- Place a chemical integrator strip in the center of the waste load. This will provide a more accurate indication of successful sterilization than autoclave tape alone.

#### Running the Autoclave Cycle:

- Select the appropriate cycle for biohazardous waste. A typical cycle is a minimum of 30 minutes at 121°C (250°F) and 15 psi. However, the duration may need to be longer depending on the size and density of the load.
- Ensure the autoclave is functioning correctly and that the cycle parameters are met.

#### · Unloading the Autoclave:

- After the cycle is complete and the pressure has returned to a safe level, open the autoclave door slowly, standing to the side to avoid exposure to steam.
- Allow the contents to cool for at least 10 minutes before handling.
- Wearing heat-resistant gloves and safety glasses, carefully remove the secondary container.

#### Verification and Final Disposal:

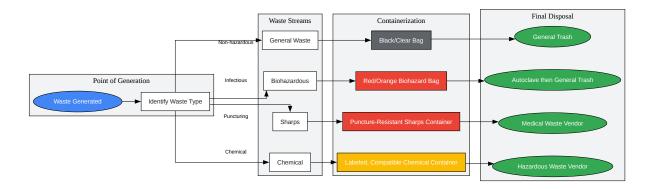
- Check the autoclave tape for the expected color change.
- Verify that the chemical integrator indicates a successful sterilization cycle.
- Once cooled, securely close the biohazard bag.
- Deface or cover the biohazard symbol on the bag.



- Dispose of the treated waste in the designated general waste stream, in accordance with institutional policy.
- o Record the autoclave run in the logbook.

## Visualizing the Workflow

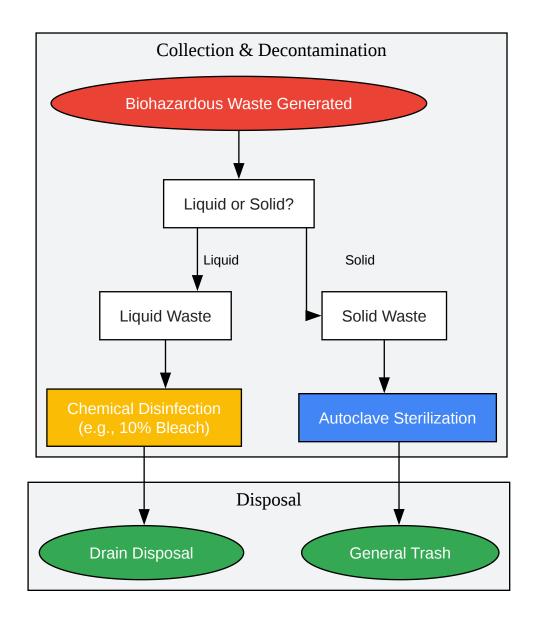
The following diagrams illustrate the logical flow of MSTP waste disposal procedures.



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Caption: Waste segregation workflow from point of generation to final disposal.





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Caption: Treatment and disposal workflow for biohazardous waste.

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